

Proper Disposal of 2-Isopropylfuran: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **2-Isopropylfuran**

Cat. No.: **B076193**

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The safe and compliant disposal of **2-Isopropylfuran** is a critical aspect of laboratory safety and environmental responsibility. As a flammable and potentially hazardous organic compound, it necessitates handling as hazardous waste. This guide provides essential, step-by-step information for the proper disposal of **2-Isopropylfuran**, ensuring the safety of laboratory personnel and adherence to regulatory standards.

Key Physical and Chemical Properties

Understanding the properties of **2-Isopropylfuran** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for **2-Isopropylfuran** and related furan compounds for a contextual understanding of potential hazards.

Property	Value	Reference Compound
Flash Point	16.00 °F / -8.90 °C (estimated)	2-Isopropylfuran[1]
Boiling Point	84.00 to 85.00 °C @ 760.00 mm Hg (estimated)	2-Isopropylfuran[1]
Molecular Formula	C7H10O	2-Isopropylfuran[2]
Molecular Weight	110.15 g/mol	2-Isopropylfuran[2]
Flammability	Extremely flammable liquid and vapor	Furan[3]

Experimental Protocol for Disposal

The proper disposal of **2-Isopropylfuran** requires a systematic approach to ensure safety and regulatory compliance. The following protocol outlines the necessary steps for laboratory personnel.

1. Waste Identification and Classification:

- Due to its low flash point, **2-Isopropylfuran** is classified as a flammable hazardous waste.[4] [5] It should be handled with extreme care, away from any potential ignition sources such as open flames, sparks, or hot surfaces.[6][7]

2. Personal Protective Equipment (PPE):

- Before handling **2-Isopropylfuran** waste, ensure appropriate PPE is worn, including:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A flame-resistant lab coat

3. Waste Segregation and Collection:

- Designated Waste Container: Use a dedicated, properly labeled hazardous waste container for **2-Isopropylfuran** and any materials contaminated with it (e.g., pipette tips, absorbent pads).[8][9] The container must be made of a material compatible with organic solvents and have a secure, tight-fitting lid.[9][10]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Isopropylfuran**," and an indication of the hazard (e.g., "Flammable Liquid").[8][11] The date of initial waste accumulation should also be recorded.[10]
- Avoid Mixing: Do not mix **2-Isopropylfuran** waste with other waste streams, especially incompatible materials like strong oxidizing agents, to prevent dangerous chemical reactions. [10]

4. Spill Management:

- In the event of a spill, immediately evacuate non-essential personnel from the area.
- Wearing appropriate PPE, contain the spill using a chemical absorbent material suitable for flammable liquids.
- Collect the contaminated absorbent material and place it in the designated hazardous waste container.[\[6\]](#)[\[9\]](#)
- Ensure the area is well-ventilated to disperse any vapors.[\[6\]](#)

5. Storage of Waste:

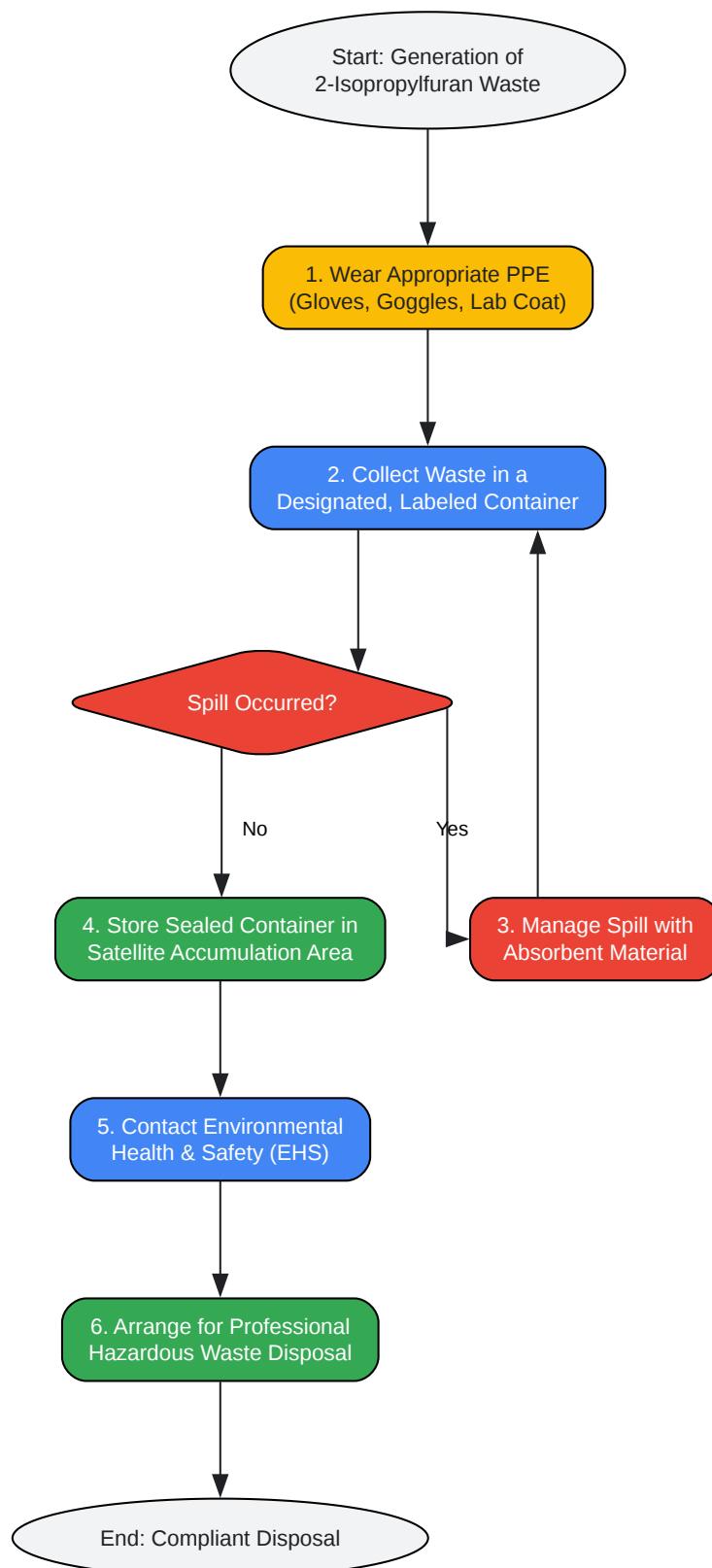
- Store the sealed hazardous waste container in a designated satellite accumulation area (SAA) within the laboratory.[\[10\]](#)[\[11\]](#)
- The SAA should be:
 - At or near the point of waste generation.
 - Under the control of laboratory personnel.
 - In a well-ventilated area, away from sources of ignition, heat, and direct sunlight.[\[7\]](#)[\[12\]](#)
 - Preferably within a secondary containment tray to capture any potential leaks.

6. Final Disposal Procedure:

- Never pour **2-Isopropylfuran** down the drain or dispose of it in the regular trash.[\[6\]](#)[\[8\]](#)[\[13\]](#)
This can lead to environmental contamination and create a fire or explosion hazard in the plumbing or waste system.
- Professional Disposal: The final disposal of **2-Isopropylfuran** must be handled by a licensed hazardous waste disposal company.[\[5\]](#)[\[8\]](#)[\[14\]](#)
- Contact Environmental Health and Safety (EHS): When the waste container is full or has reached the maximum accumulation time allowed by your institution's policy, contact your EHS department to arrange for a pickup.[\[9\]](#)[\[10\]](#) They will ensure the waste is transported and disposed of in compliance with all local, state, and federal regulations.[\[14\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Isopropylfuran**.

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Caption: Workflow for the safe disposal of **2-Isopropylfuran**.

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